

physical properties of 2,3,3-Trimethylindolenine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,3-Trimethylindolenine

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An In-depth Technical Guide on the Physical Properties of **2,3,3-Trimethylindolenine**

For Researchers, Scientists, and Drug Development Professionals

Abstract: **2,3,3-Trimethylindolenine**, a heterocyclic aromatic organic compound, serves as a crucial intermediate in the synthesis of various dyes, particularly cyanine dyes used as labeling reagents and in imaging agents.^{[1][2][3]} Its physical properties are fundamental to its application in synthetic chemistry, influencing reaction conditions, purification methods, and storage. This guide provides a comprehensive overview of the core physical properties of **2,3,3-Trimethylindolenine**, details the experimental protocols for their determination, and presents logical workflows for these procedures.

Core Physical and Chemical Properties

The key physical and chemical identifiers for **2,3,3-Trimethylindolenine** are summarized below. This data is essential for handling, storage, and application in a laboratory setting.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ N[1][4][5]
Molecular Weight	159.23 g/mol [1][4][5]
Appearance	Clear yellow to red-brown liquid[5][6][7]
Melting Point	6-8 °C[6][7][8]
Boiling Point	228-229 °C @ 744 mmHg[1][4][6]
Density	0.992 g/mL at 25 °C[1][6]
Refractive Index	n _{20/D} 1.549[1][6]
Flash Point	93 °C (199.4 °F)[1][4]
Vapor Pressure	0.118 mmHg at 25°C[5][6]
Solubility	Soluble in chloroform, toluene, dichlorobenzene; Insoluble in water[1][2][3][6][9]
CAS Number	1640-39-7[5][6]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory procedures for determining the key physical properties of **2,3,3-Trimethylindolenine**.

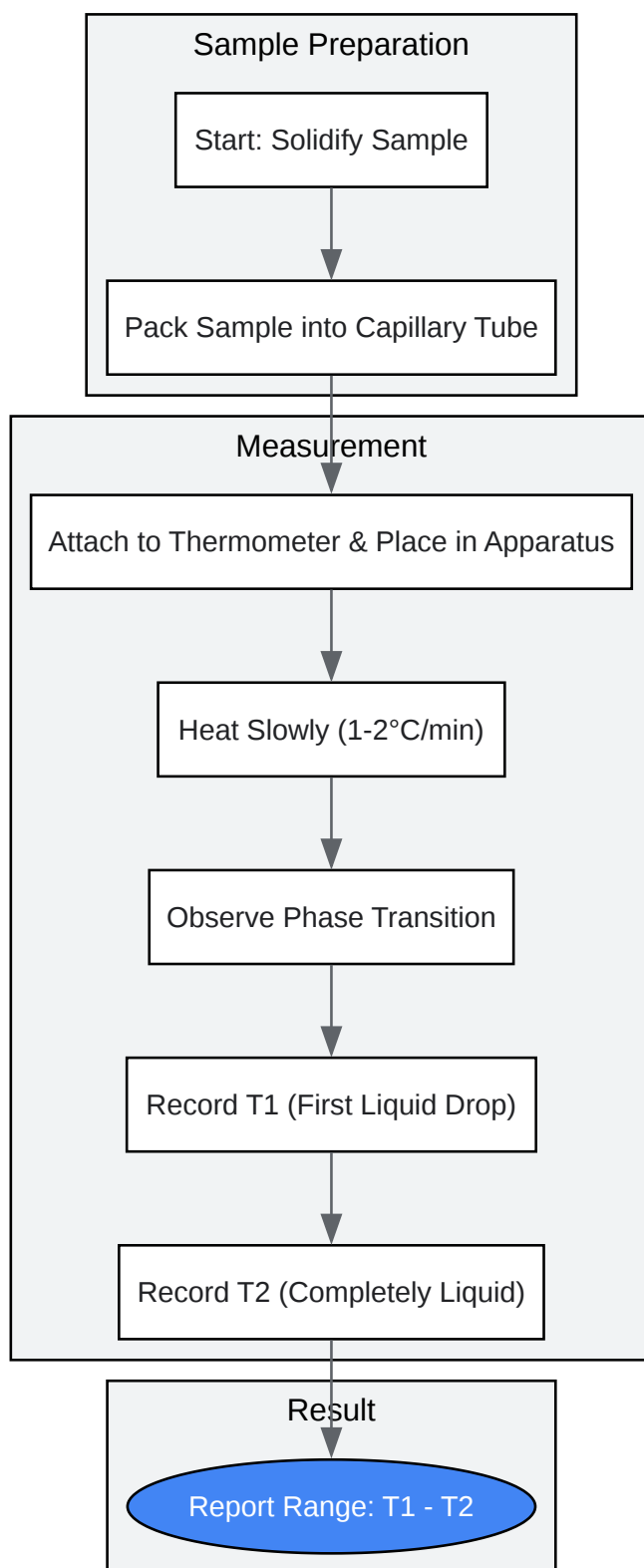
Melting Point Determination

The melting point is determined by observing the temperature range over which the solid-to-liquid phase transition occurs.[10] For a substance like **2,3,3-Trimethylindolenine**, which has a melting point near room temperature, the sample would first need to be cooled and solidified.

Methodology: Capillary Tube Method[11]

- **Sample Preparation:** A small sample of **2,3,3-Trimethylindolenine** is introduced into a freezer or cold bath to solidify it. The solidified sample is then quickly crushed into a fine powder. A small amount of this powder is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[11][12]

- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[10] This assembly is placed in a melting point apparatus (such as a Thiele tube or a digital Mel-Temp apparatus) containing a heat-transfer fluid (e.g., mineral oil).^[10]
- Heating and Observation: The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute, especially near the expected melting point.^[10]
- Data Recording: Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample has completely liquefied.
- Result: The melting point is reported as the range T₁ - T₂. For pure compounds, this range is typically narrow (0.5-1.0°C).^[10]



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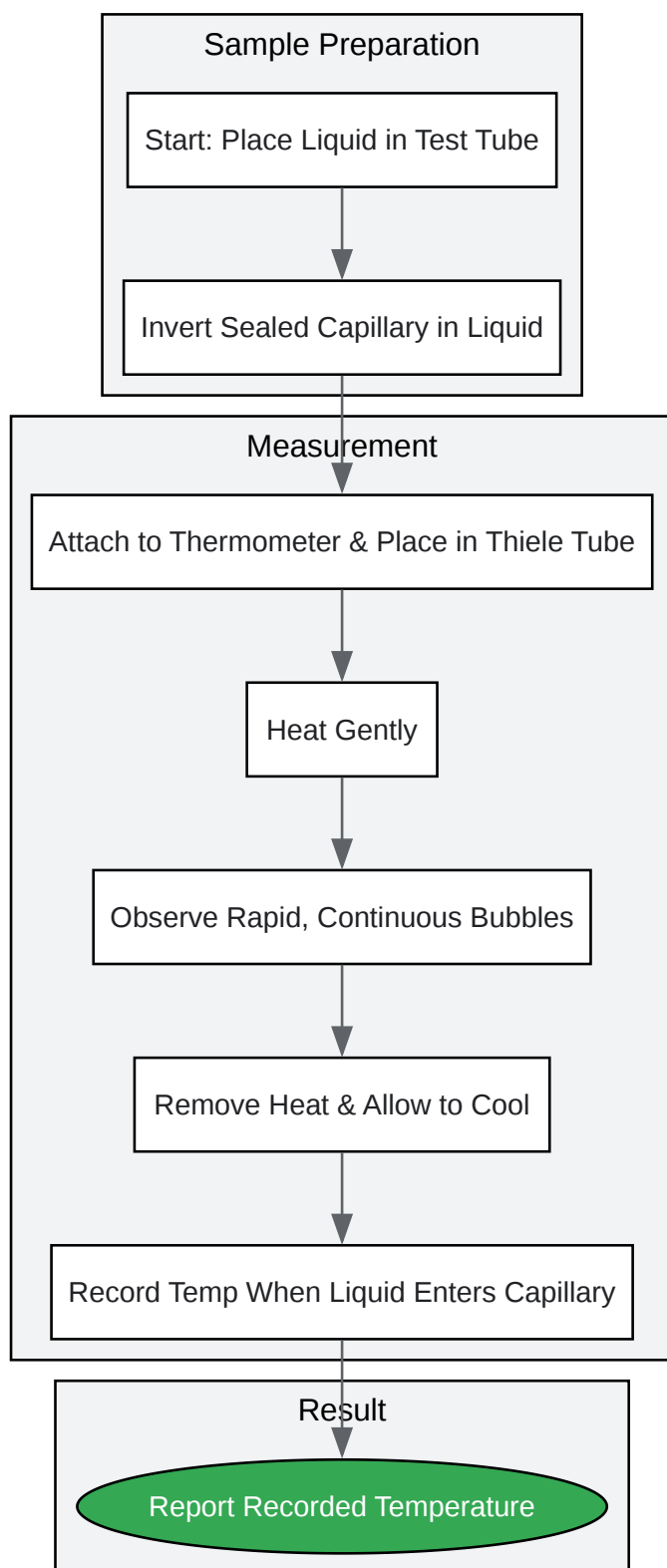
Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[13\]](#)[\[14\]](#)

Methodology: Thiele Tube Method[\[14\]](#)[\[15\]](#)

- **Sample Preparation:** A small amount (a few milliliters) of **2,3,3-Trimethylindolenine** is placed into a small test tube (fusion tube).[\[13\]](#)[\[15\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube containing the liquid.[\[15\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing mineral oil. The thermometer bulb should be level with the sample.[\[14\]](#)
- **Heating and Observation:** The side arm of the Thiele tube is heated gently.[\[14\]](#) As the temperature rises, air trapped in the capillary tube will bubble out. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tip.[\[15\]](#)
- **Data Recording:** The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded. This is the boiling point.[\[14\]](#)



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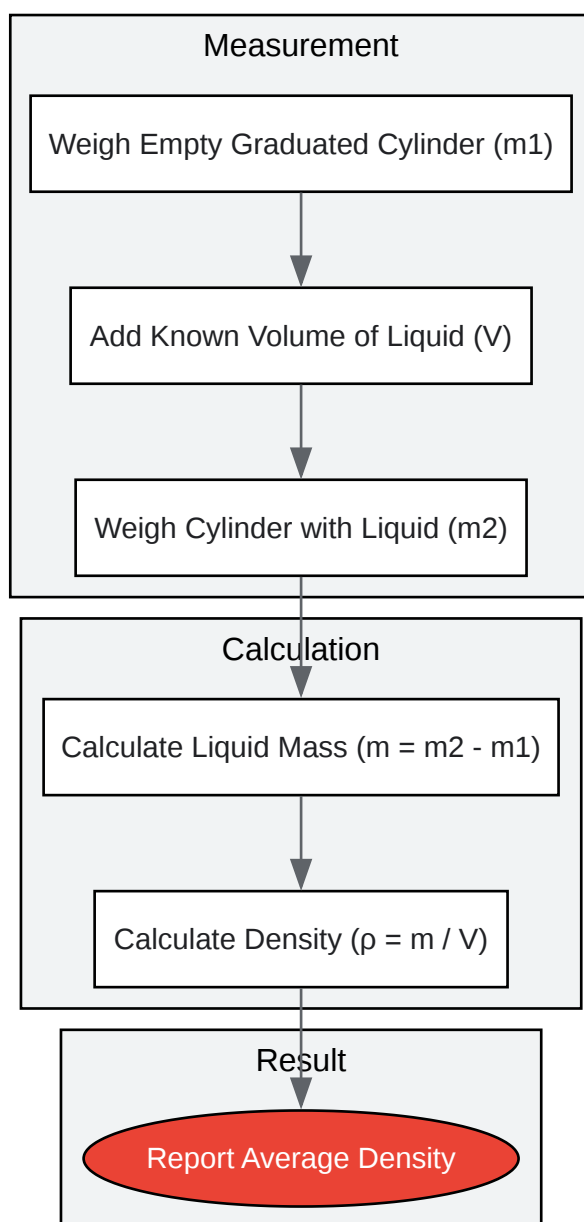
Workflow for Boiling Point Determination.

Density Determination

Density is the mass of a substance per unit volume ($\rho = m/V$).^[16] For a liquid, this is typically determined by accurately measuring the mass of a known volume.

Methodology: Using a Graduated Cylinder and Balance^{[17][18]}

- **Measure Mass of Empty Cylinder:** An empty, dry measuring cylinder (e.g., 10 mL or 25 mL) is placed on a digital balance, and its mass is recorded (m_1). Alternatively, the balance can be tared to zero.^{[17][19]}
- **Measure Volume of Liquid:** A specific volume of **2,3,3-Trimethylindolenine** (e.g., 10.0 mL) is carefully added to the measuring cylinder. The volume (V) is read from the bottom of the meniscus at eye level to avoid parallax error.^[17]
- **Measure Mass of Filled Cylinder:** The measuring cylinder containing the liquid is reweighed, and its mass is recorded (m_2).^[17]
- **Calculation:**
 - The mass of the liquid (m) is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder ($m = m_2 - m_1$).
 - The density (ρ) is calculated using the formula: $\rho = m / V$.
- **Replication:** The procedure should be repeated multiple times, and the average value should be reported for higher accuracy.^[17]



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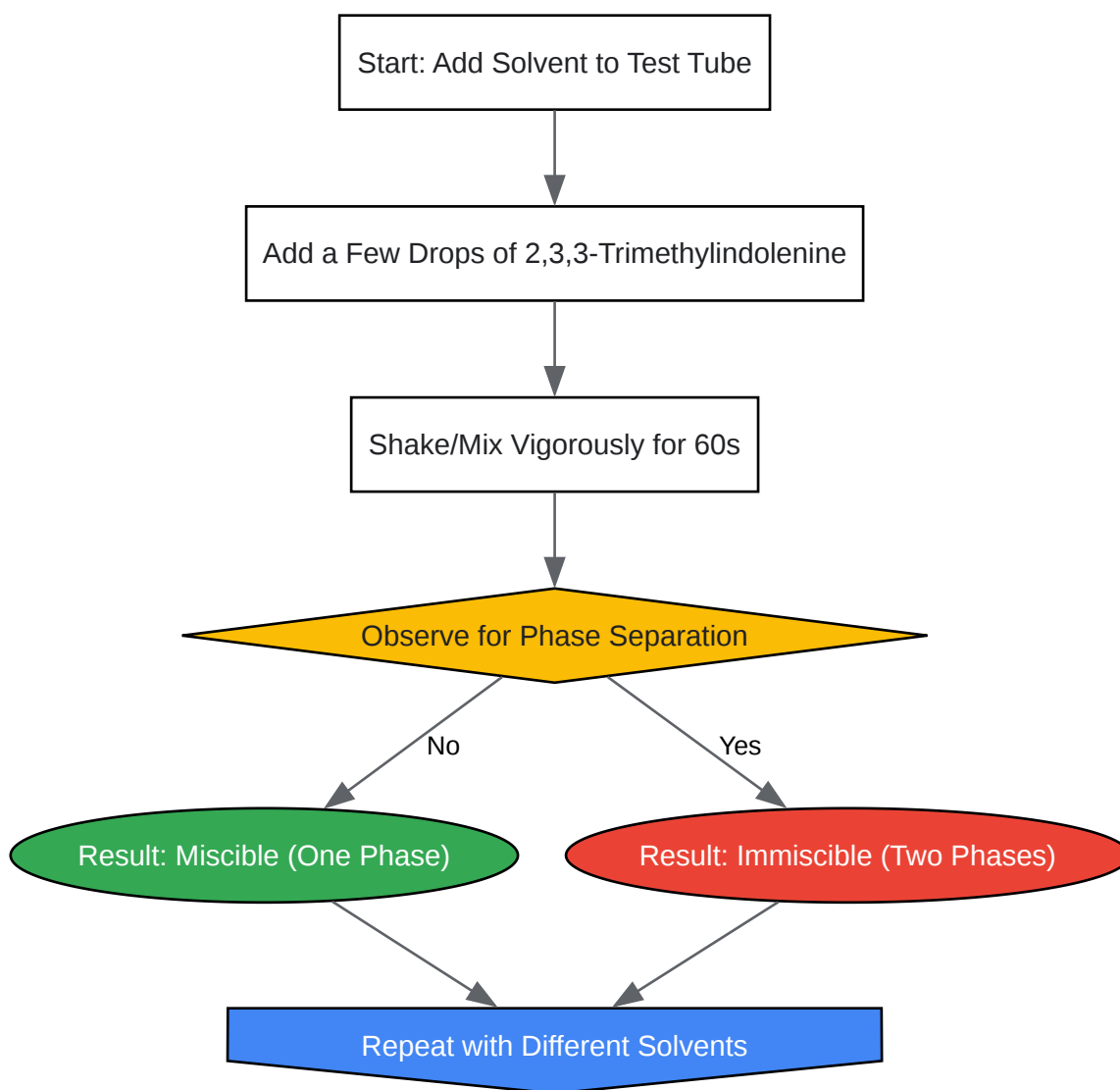
Workflow for Density Determination.

Solubility Determination

Solubility tests determine the ability of a solute to dissolve in a solvent, forming a homogeneous solution.[20] This provides insights into the polarity and functional groups of the compound.[21]

Methodology: Qualitative Solubility Test

- **Sample Preparation:** Place a small, measured amount of the solvent (e.g., 1 mL of water) into a small test tube.
- **Solute Addition:** Add a few drops of **2,3,3-Trimethylindolenine** to the test tube.
- **Mixing and Observation:** Vigorously shake or stir the mixture for 60 seconds.^[20] Observe whether the two liquids are miscible (form a single homogeneous layer) or immiscible (form two distinct layers).^[20]
- **Classification:**
 - **Soluble/Miscible:** The compound dissolves completely, forming one phase.
 - **Insoluble/Immiscible:** The compound does not dissolve, and two phases are visible.
- **Solvent Variation:** Repeat the procedure with different solvents of varying polarity, such as chloroform, toluene, and dichlorobenzene, to establish a solubility profile.



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Workflow for Qualitative Solubility Testing.

Summary

2,3,3-Trimethylindolenine is a liquid at standard temperature and pressure with a well-defined set of physical properties. Its high boiling point, specific density, and solubility in non-polar organic solvents are critical parameters for its use in the synthesis of cyanine dyes and other complex molecules. The experimental protocols outlined in this guide provide a framework for the accurate and reliable determination of these essential physical characteristics, ensuring proper handling, quality control, and application in research and development.

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- To cite this document: BenchChem. [physical properties of 2,3,3-Trimethylindolenine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142774#physical-properties-of-2-3-3-trimethylindolenine]

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